

# Common interferences in the colorimetric analysis of silicate.

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## Compound of Interest

Compound Name: Orthosilicic acid

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## Technical Support Center: Colorimetric Analysis of Silicate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing common interferences encountered during the colorimetric analysis of silicate.

### Frequently Asked Questions (FAQs)

Q1: What is the most common interference in the colorimetric analysis of silicate?

The most common interference is from phosphate.[1][2][3][4] Both silicate and phosphate react with the molybdate reagent under acidic conditions to form heteropoly acids (silicomolybdic acid and phosphomolybdic acid), which are subsequently reduced to form a colored "molybdenum blue" complex.[3] This leads to an overestimation of the silicate concentration.[1][2] The phosphomolybdate complex absorbs at a similar wavelength to the silicomolybdate complex, causing direct spectral overlap.[1][3]

Q2: How can I eliminate or minimize phosphate interference?

Phosphate interference can be effectively minimized by the addition of a complexing agent after the formation of the silicomolybdic acid but before the reduction step. Oxalic acid is

commonly used for this purpose.[2][5][6] Oxalic acid selectively destroys the phosphomolybdic acid complex without affecting the silicomolybdic acid.[6]

Other organic acids like tartaric acid and malic acid can also be used to remove phosphate interference.[3] Malic acid, in particular, has been shown to be an effective and economical alternative to tartaric acid.[3]

Q3: Are there other significant interferences I should be aware of?

Yes, other substances that can interfere with the colorimetric analysis of silicate include:

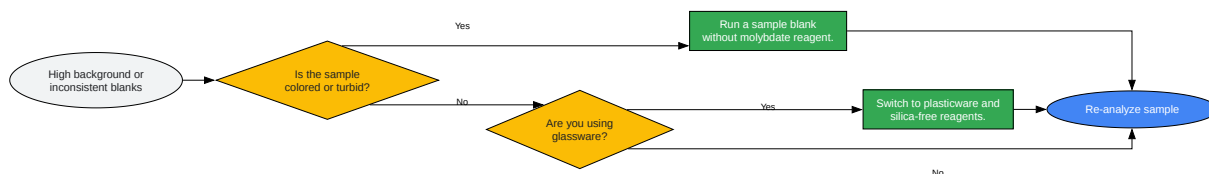
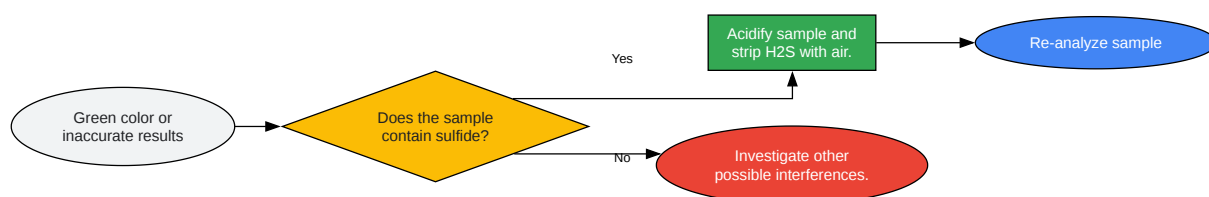
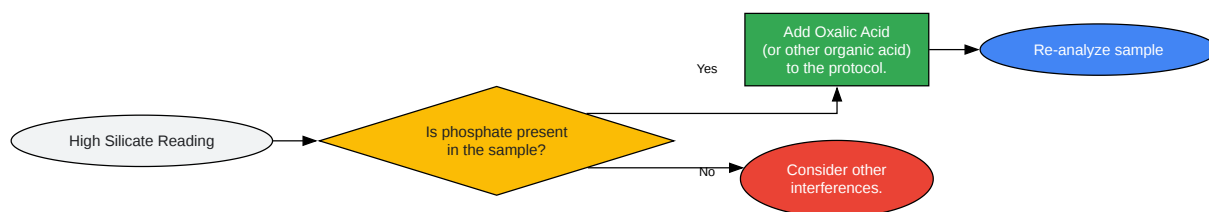
- Sulfide: Sulfide can interfere with the analysis, particularly in geothermal waters.[7][8] It can cause the silicomolybdic acid to turn green.[8]
- Iron: The presence of iron can interfere with the color development.[5][9] Ferrous iron (Fe(II)) can reduce the 12-molybdophosphoric acid, leading to interference.[9]
- Tannin, Color, and Turbidity: These can cause background absorbance that leads to inaccurate readings.[5]
- Arsenate: Arsenate can react similarly to phosphate, forming a colored complex with the molybdate reagent.[10]
- Glassware Contamination: Since glassware is made of silicate, it can leach silica into the samples and reagents, leading to artificially high readings.[5][6]

## Troubleshooting Guide

### Issue 1: Inaccurate or unexpectedly high silicate readings.

This is often due to phosphate interference.

Troubleshooting Workflow:



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## References

- 1. Interfering Effect of Silicate in the Quantification of Phosphate by the Molybdenum-blue Method [accscience.com]
- 2. researchgate.net [researchgate.net]
- 3. Organic acids to eliminate interference by phosphorus in the analysis of silicon by molecular absorption [redalyc.org]
- 4. Phosphate measurement in natural waters: two examples of analytical problems associated with silica interference using phosphomolybdic acid methodologies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. NEMI Method Summary - 370.1 [nemi.gov]
- 6. umces.edu [umces.edu]
- 7. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 8. cambridge.org [cambridge.org]
- 9. pearl.plymouth.ac.uk [pearl.plymouth.ac.uk]
- 10. nemi.gov [nemi.gov]
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